

# Personal protective equipment for handling MitoBloCK-11

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## Compound of Interest

Compound Name: MitoBloCK-11

Cat. No.: B15074296

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## Essential Safety and Handling Guide for MitoBloCK-11

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **MitoBloCK-11**. The following procedures and recommendations are designed to ensure the safe handling, use, and disposal of this compound, fostering a secure laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**MitoBloCK-11** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects<sup>[1]</sup>. Adherence to stringent safety protocols is mandatory to mitigate risks.

Recommended Personal Protective Equipment (PPE):

The following personal protective equipment is required when handling **MitoBloCK-11** to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes or dust particles of MitoBloCK-11[1].
Hand Protection	Chemical-resistant protective gloves	Prevents skin contact. The specific glove material should be chosen based on the solvent used and manufacturer's compatibility data[1][2].
Body Protection	Impervious clothing (e.g., lab coat)	Provides a barrier against accidental spills and contamination of personal clothing[1].
Respiratory Protection	Suitable respirator	Required when handling the powder form to avoid inhalation of dust, or when adequate ventilation is not available. Use an approved/certified respirator.

## Operational and Handling Plan

Safe handling practices are crucial to prevent exposure and environmental contamination.

Step-by-Step Handling Protocol:

- Preparation:
  - Ensure a designated handling area is clean and uncluttered.
  - Verify that an accessible safety shower and eye wash station are available.
  - Confirm that appropriate exhaust ventilation is functioning correctly in the handling area.

- Gather all necessary PPE and ensure it is in good condition.
- Handling the Compound:
  - Avoid inhalation of dust and contact with eyes and skin.
  - Do not eat, drink, or smoke in the area where **MitoBloCK-11** is handled.
  - When weighing or preparing solutions, handle the compound in a chemical fume hood or a well-ventilated enclosure.
  - Wash skin thoroughly after handling.
- Storage:
  - Keep the container tightly sealed in a cool, well-ventilated area.
  - Store away from direct sunlight and sources of ignition.
  - Recommended storage temperatures are -20°C for the powder form and -80°C when in solvent.
  - Store locked up.

## Disposal Plan

Proper disposal of **MitoBloCK-11** and its containers is critical to prevent environmental harm.

Waste Disposal Protocol:

- Segregation:
  - Collect all waste materials containing **MitoBloCK-11**, including contaminated gloves, wipes, and empty containers, in a designated and clearly labeled hazardous waste container.
- Disposal:
  - Dispose of the contents and the container at an approved waste disposal plant.

- Avoid release to the environment. Do not let the product enter drains, water courses, or the soil.
- If a spill occurs, collect the spillage to prevent environmental contamination.

## Emergency Procedures

In case of accidental exposure, follow these first aid measures immediately.

Exposure Route	First Aid Measures
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician.
Eye Contact	Remove any contact lenses, locate an eye-wash station, and flush eyes immediately with large amounts of water. Separate eyelids with fingers to ensure adequate flushing. Promptly call a physician.
Inhalation	Immediately relocate yourself or the casualty to fresh air. If symptoms persist, seek medical attention.

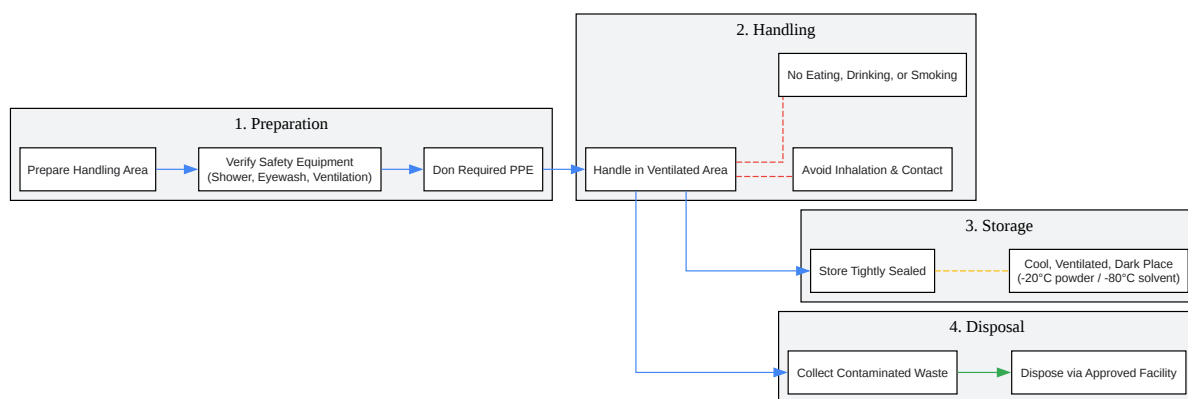
## Summary of Key Data

The following table summarizes the essential information for **MitoBloCK-11**.

Property	Details	Reference
Synonyms	MB-11	
Formula	C17H12BrN3O4S	
Molecular Weight	434.264	
CAS Number	413606-16-3	
Hazards	Harmful if swallowed, Very toxic to aquatic life with long lasting effects	
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents	

## Workflow for Safe Handling of MitoBloCK-11

The diagram below illustrates the procedural flow for safely handling **MitoBloCK-11** from preparation to disposal.



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## References

- 1. MitoBloCK-11|413606-16-3|MSDS [dcchemicals.com]
- 2. Personal Protective Equipment – Lab Safety [ehs.lbl.gov]
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